

Personal protective equipment for handling 9-Anthracenemethanol

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Compound of Interest

Compound Name: 9-Anthracenemethanol

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Essential Safety and Handling Guide for 9-Anthracenemethanol

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **9-Anthracenemethanol**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **9-Anthracenemethanol**
- Synonyms: 9-(Hydroxymethyl)anthracene, anthracen-9-ylmethanol
- CAS Number: 1468-95-7

1. Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) classify **9-Anthracenemethanol** as non-hazardous, others indicate it may cause skin, eye, and respiratory irritation.[1][2] One source suggests it is suspected of causing genetic defects.[3] Therefore, a cautious approach to handling is warranted, and the following personal protective equipment is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles or chemical safety glasses with side-shields.	EN 166 (EU) or OSHA 29 CFR 1910.133 (US). [1] [4]
Skin Protection	Chemical-impermeable gloves (Nitrile rubber recommended). Fire/flamm resistant and impervious clothing.	EU Directive 89/686/EEC and EN 374. [3] [4]
Respiratory Protection	Required when dusts are generated or if exposure limits are exceeded. Use N95 (US) or P1/P2 (EU) type dust masks for nuisance dust. A full-face respirator may be necessary if irritation occurs. [4] [5]	NIOSH (US) or CEN (EU) approved. [5]

Glove Selection Data:

Material	Layer Thickness	Breakthrough Time
Nitrile Rubber	0.11 mm	480 minutes

2. Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[\[4\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)
- Use a fume hood or provide appropriate exhaust ventilation where dust may be formed.[\[5\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves for any damage prior to use.[\[5\]](#)

- Dispensing: Minimize the generation and accumulation of dust.^[1] Avoid breathing dust, mist, gas, or vapors.^[4]
- Operations: Avoid contact with eyes, skin, and clothing.^[1] Use non-sparking tools to prevent ignition from electrostatic discharge.^[4]
- Post-Handling: Wash hands thoroughly after handling.^[1] Use a proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.^[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[1]^[4]
- Keep away from incompatible materials such as strong oxidizing agents.^[1]
- Store apart from foodstuff containers.^[4]

3. Emergency Procedures and First Aid

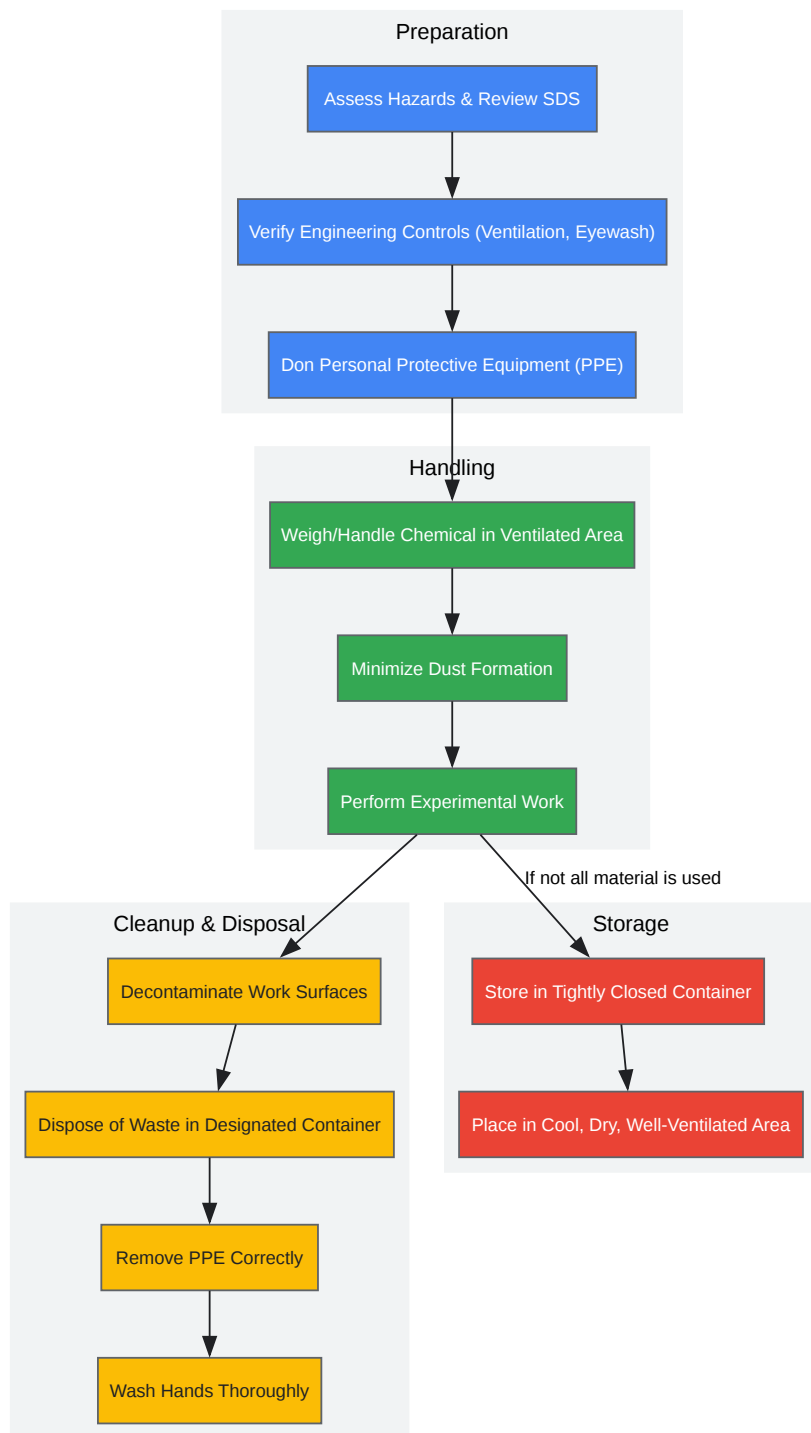
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[5] Seek medical attention if breathing is difficult.[1]
Skin Contact	Take off contaminated clothing immediately.[4] Flush skin with plenty of water for at least 15 minutes.[1] Wash off with soap and plenty of water.[5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[2] Seek medical attention if irritation persists.[2]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[5] If the person is conscious and alert, give 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[5] Seek medical advice.[3]

4. Disposal Plan

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5] The product should be disposed of as unused waste.[5]
- **Contaminated Containers:** Handle uncleaned containers as you would the product itself.[6] Do not mix with other waste.[6]
- **Regulatory Compliance:** All disposal must be in accordance with appropriate federal, state, and local regulations.[6]

Experimental Workflow for Handling **9-Anthracenemethanol**

Workflow for Safe Handling of 9-Anthracenemethanol

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Caption: This diagram outlines the procedural workflow for the safe handling of **9-Anthracenemethanol**, from initial preparation to final disposal and storage.

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